1-C-(indol-3-yl)glycerol 3-phosphate definition

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Compound Focus: 1-C-(Indol-3-yl)glycerol 3-phosphate

CAS No.: 4220-97-7
Cat. No.: S575039

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Fundamental Biochemical Profile

The table below summarizes the core identifying information and basic biochemical properties of IGP:

Property	Description
Accepted Name	(1S,2R)-1-C-(indol-3-yl)glycerol 3-phosphate [1] [2]
Other Common Names	Indole-3-glycerol phosphate; Indoleglycerol phosphate; C1-(3-Indolyl)-glycerol 3-phosphate [3] [4] [5]
CAS Registry Number	4220-97-7 [4]
Molecular Formula	$C_{11}H_{14}NO_6P$ [2] [4] [5]
Average Molecular Weight	287.21 g/mol [4] [5]
IUPAC Name	[2,3-dihydroxy-3-(1H-indol-3-yl)propyl] dihydrogen phosphate [4]
Classification	Member of the class of 3-alkylindoles; a member of *sn*-glycerol 3-phosphates [2] [4]

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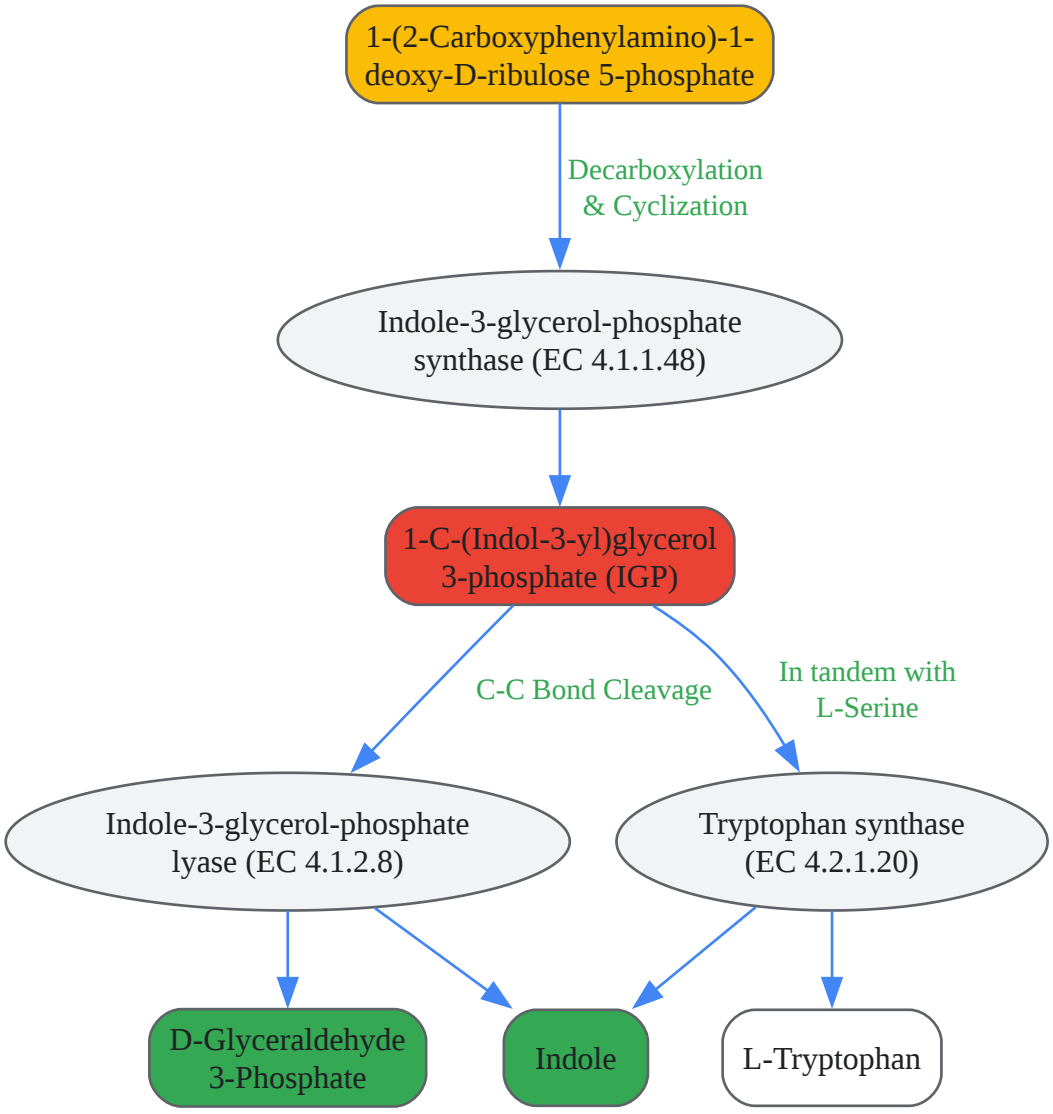
Metabolic Reactions and Enzymology

IGP is a branch point metabolite whose fate is determined by specific enzymes. The following diagram illustrates its two primary catalytic fates within metabolic pathways:



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IGP is synthesized by IGPS and can be cleaved by IGPL or utilized by tryptophan synthase.

Synthesis of IGP

- **Enzyme**: Indole-3-glycerol-phosphate synthase (IGPS, EC 4.1.1.48) [6]

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- **Reaction**: Catalyzes the decarboxylation and cyclization of 1-(2-carboxyphenylamino)-1-deoxy-D-ribulose 5-phosphate (CDRP) to form IGP [6] [4].
- **Biological Context**: This is the fifth step in the main biosynthetic pathway of the amino acid tryptophan [4].

Cleavage of IGP to Form Indole

- **Enzyme**: Indole-3-glycerol-phosphate lyase (IGPL, EC 4.1.2.8) [1] [3]
- **Reaction**: Cleaves IGP into **indole** and **D-glyceraldehyde 3-phosphate** [1] [3] [4].
- **Biological Context**: In the grasses (Gramineae) family, this enzyme is part of a defense mechanism against insects and pathogens, providing indole for the biosynthesis of protective benzoxazinoids like DIBOA and DIMBOA [1] [3].

Channeling of Indole in Tryptophan Synthase

- **Enzyme**: Tryptophan synthase (TRPS, EC 4.2.1.20) [7]
- **Reaction**: This bifunctional enzyme complex does not release IGP as a free intermediate. The α-subunit cleaves IGP to indole and glyceraldehyde 3-phosphate, but the indole is then channeled internally to the β-subunit, where it condenses with serine to form **L-tryptophan** [7]. This is distinct from IGPL, which releases free indole [1].

Experimental and Structural Insights

Research into IGP's role often involves structural biology and kinetic studies to understand the enzymes that process it.

- **Structural Analysis**: The enzyme that produces IGP, IGPS, typically has a conserved $(\beta/\alpha)_8$ barrel structure [6]. The enzyme that cleaves it, IGPL, is structurally similar to the α-subunit of tryptophan synthase [1].
- **Kinetic and Mutagenesis Studies**: Research on tryptophan synthase, which handles IGP, provides insight into its catalytic environment. For example, studies of the αThr183Val mutant in *Salmonella typhimurium* tryptophan synthase showed severely impaired activity and disrupted allosteric communication between subunits, highlighting the importance of specific residues in the active site for efficient IGP processing [7].

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Research Significance and Applications

Understanding IGP metabolism has significant implications:

- **Plant Defense and Biotechnology**: Engineering the IGPL-mediated branch of the pathway could enhance the production of natural benzoxazinoids, leading to crops with improved inherent resistance to pests and diseases [1].
- **Antibiotic Target Development**: The tryptophan biosynthesis pathway, where IGP is a key intermediate, is essential for many microorganisms but absent in humans, making the enzymes involved, like IGPS, potential targets for developing new antibiotics [6] [4].
- **Metabolic Channeling**: The tryptophan synthase complex is a classic model for studying substrate channeling, a mechanism where an intermediate (like indole derived from IGP) is transferred directly between active sites without diffusing into the bulk solution, increasing catalytic efficiency [7].

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